

A Comprehensive Technical Guide to the Physical Properties of Boc-NH-PEG8-CH₂CH₂COOH

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Compound of Interest

Compound Name: Boc-NH-PEG8-CH₂CH₂COOH

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of tert-Butoxycarbonyl-amino-PEG8-propionic acid (**Boc-NH-PEG8-CH₂CH₂COOH**), a heterobifunctional PEG linker crucial in bioconjugation and the development of Proteolysis Targeting Chimeras (PROTACs).

Core Physical and Chemical Properties

Boc-NH-PEG8-CH₂CH₂COOH is a well-defined, monodisperse polyethylene glycol (PEG) derivative. Its structure features a Boc-protected amine and a terminal carboxylic acid, separated by an eight-unit PEG spacer. This unique architecture imparts valuable characteristics for its application in drug development and research.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Boc-NH-PEG8-CH₂CH₂COOH**.

Property	Value	Source(s)
Molecular Formula	C24H47NO12	[1][2]
Molecular Weight	541.63 g/mol	[1][2]
Appearance	Pale yellow or colorless viscous liquid	[3]
Density	1.1 ± 0.1 g/cm ³	[1]
Boiling Point	627.6 ± 55.0 °C at 760 mmHg	[1]
Flash Point	333.4 ± 31.5 °C	[1]
Purity	≥95%	[2][3]
LogP	-1.58	[1]
Index of Refraction	1.468	[1]

Solubility and Storage

The hydrophilic nature of the PEG spacer significantly enhances the solubility of **Boc-NH-PEG8-CH₂CH₂COOH** in aqueous media.[3][4] It is also soluble in various organic solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), chloroform, and methylene chloride.[5] However, it exhibits lower solubility in alcohols and toluene and is not soluble in ether.[5]

For optimal stability, **Boc-NH-PEG8-CH₂CH₂COOH** should be stored in a dry, dark environment.[3] Recommended storage conditions are at 0–4 °C for short-term use (days to weeks) and -20 °C for long-term storage (months to years).[3] The compound is stable enough for shipping at ambient temperatures as a non-hazardous chemical.[3]

Experimental Protocols for Property Determination

While specific experimental data for this molecule is proprietary to manufacturers, the following are standard methodologies for determining the key physical properties listed above.

Determination of Density

The density of liquid compounds like **Boc-NH-PEG8-CH₂CH₂COOH** is typically determined using a pycnometer or a digital density meter. The procedure involves accurately measuring the mass of a known volume of the substance at a constant temperature.

Determination of Boiling Point

The boiling point is determined by heating the liquid and observing the temperature at which the vapor pressure of the liquid equals the external pressure. For high-boiling-point compounds, this is often performed under reduced pressure (vacuum distillation) to prevent decomposition, and the result is then extrapolated to atmospheric pressure.

Determination of Solubility

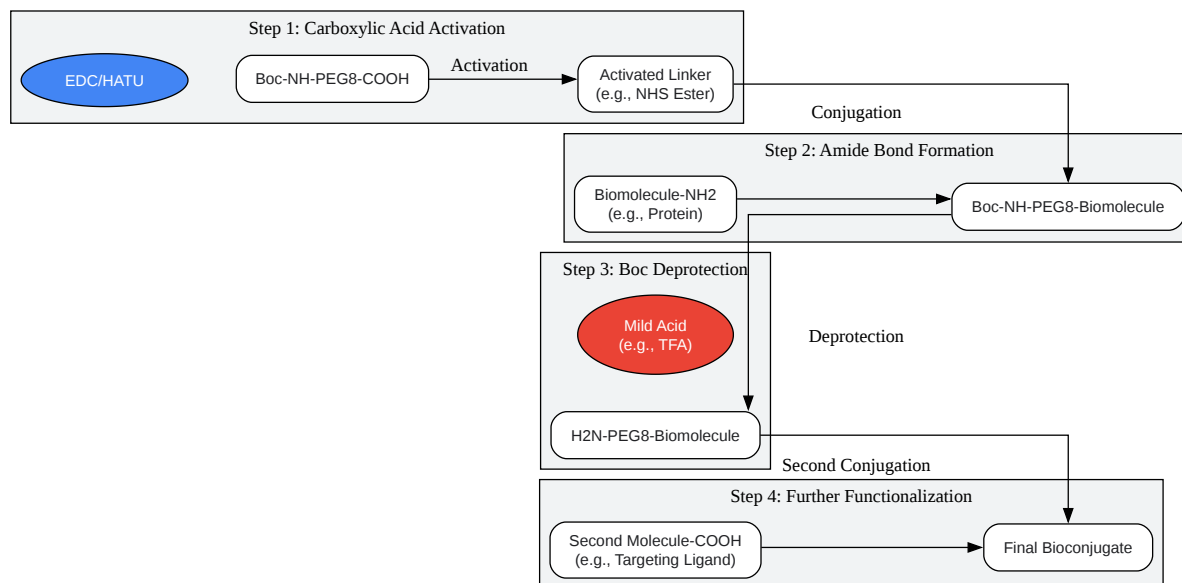
Solubility is assessed by incrementally adding the solute to a known volume of a solvent at a specific temperature until no more solute dissolves, creating a saturated solution. The concentration of the dissolved solute is then determined analytically, often by gravimetric analysis after solvent evaporation or by spectroscopic methods.

Spectroscopic Analysis (H-NMR and CoA)

The structure and purity of **Boc-NH-PEG8-CH₂CH₂COOH** are typically confirmed using proton nuclear magnetic resonance (¹H-NMR) spectroscopy. A Certificate of Analysis (CoA) provided by the supplier will detail the results of these analyses and confirm the compound's identity and purity.^[3]

Application in Bioconjugation: A Workflow

Boc-NH-PEG8-CH₂CH₂COOH is a versatile linker used in bioconjugation, particularly for attaching molecules to proteins or other biomolecules.^[2] The terminal carboxylic acid can be activated to react with primary amines on a target molecule, while the Boc-protected amine can be deprotected to allow for further conjugation.



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Caption: Bioconjugation workflow using **Boc-NH-PEG8-CH₂CH₂COOH**.

This workflow illustrates the sequential activation, conjugation, deprotection, and further functionalization steps enabled by the heterobifunctional nature of this PEG linker. This process is fundamental to the synthesis of PROTACs and other complex biomolecular constructs.

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